

# Proper Disposal of p-Quinquephenyl: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *p-Quinquephenyl*

Cat. No.: *B1295331*

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For Immediate Reference: **p-Quinquephenyl** is classified as a hazardous waste due to its irritant properties and aquatic toxicity. It is not listed as a P-listed acutely hazardous waste. Disposal requires adherence to hazardous waste regulations, including proper labeling, containment, and transfer to a licensed disposal facility.

This document provides essential safety and logistical information for the proper disposal of **p-Quinquephenyl**, a solid aromatic hydrocarbon. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and environmental compliance.

## Immediate Safety Precautions

Before handling **p-Quinquephenyl** for disposal, ensure the following personal protective equipment (PPE) is worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Skin Protection: A lab coat or other protective clothing to prevent skin contact.

In case of exposure, follow these first-aid measures:

- After eye contact: Immediately flush with plenty of water for at least 15 minutes.

- After skin contact: Wash off with soap and plenty of water.
- If inhaled: Move to fresh air.
- If swallowed: Rinse mouth with water. Do not induce vomiting.

## Physical and Chemical Properties of p-Quinquephenyl

A summary of key quantitative data for **p-Quinquephenyl** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>30</sub> H <sub>22</sub>
Molecular Weight	382.51 g/mol
Appearance	White to off-white powder or crystals
Melting Point	385-389 °C
Solubility	Insoluble in water

## Step-by-Step Disposal Protocol

The disposal of **p-Quinquephenyl** must be managed as a non-P-listed solid chemical waste. The following protocol outlines the necessary steps for its proper disposal.

Experimental Protocol for Waste Segregation and Packaging:

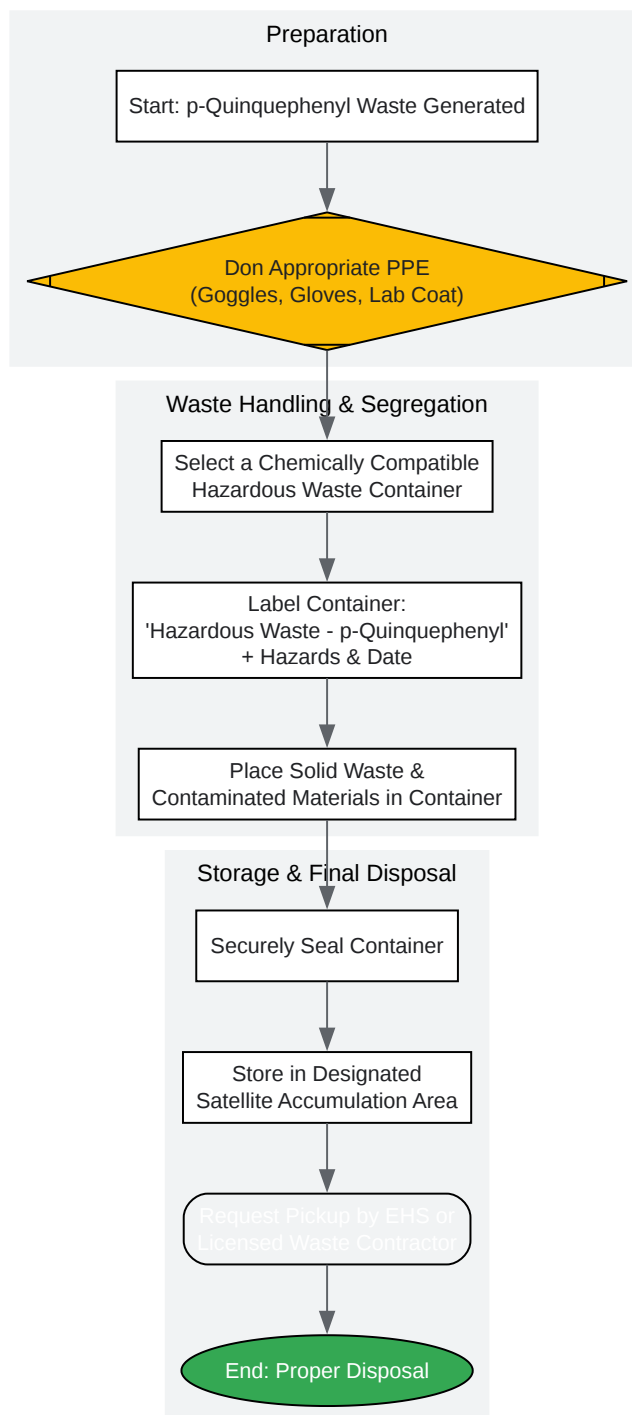
- **Waste Identification:** Clearly label a designated waste container as "Hazardous Waste - **p-Quinquephenyl**".
- **Container Selection:** Use a chemically compatible container with a secure lid. A high-density polyethylene (HDPE) or glass container is recommended. The container must be in good condition and free of leaks.
- **Waste Collection:**

- Place all solid **p-Quinquephenyl** waste directly into the labeled hazardous waste container.
- This includes any contaminated materials such as weighing paper, gloves, or absorbent pads.
- Container Sealing and Labeling:
  - Securely close the container lid.
  - Ensure the hazardous waste label is complete and includes:
    - The words "Hazardous Waste"
    - The full chemical name: "**p-Quinquephenyl**"
    - The associated hazards (e.g., "Irritant," "Toxic to Aquatic Life")
    - The accumulation start date (the date the first piece of waste was placed in the container)
    - The name and contact information of the generating laboratory or researcher.
- Storage:
  - Store the sealed and labeled container in a designated satellite accumulation area (SAA) within the laboratory.
  - The SAA should be away from general laboratory traffic and incompatible materials.
- Disposal Request:
  - Once the container is full, or within one year of the accumulation start date, arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
  - Do not dispose of **p-Quinquephenyl** down the drain or in the regular trash.<sup>[1]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **p-Quinquephenyl**.

## p-Quinquephenyl Disposal Workflow



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Caption: Workflow for the safe disposal of **p-Quinquephenyl**.

This comprehensive guide ensures that the disposal of **p-Quinquephenyl** is conducted in a manner that prioritizes the safety of laboratory personnel and minimizes environmental impact. By adhering to these procedures, your institution can maintain a high standard of laboratory safety and chemical handling.

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## References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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